

Characterization of the Rheological Properties of Carbomer 934: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbomer 934

Cat. No.: B3432583

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the rheological properties of **Carbomer 934**, a high molecular weight cross-linked polymer of acrylic acid. Widely utilized in the pharmaceutical and cosmetic industries as a thickening, suspending, and emulsifying agent, a thorough understanding of its flow behavior is critical for formulation development and product performance.^{[1][2]} This document details the experimental protocols for characterizing **Carbomer 934**'s rheological profile, presents quantitative data in a structured format, and visualizes key processes and relationships.

Core Rheological Properties of Carbomer 934

Carbomer 934, in its raw form, is a white, fluffy, acidic, and hygroscopic powder.^{[2][3]} Its rheological properties are most pronounced when it is dispersed in water or other polar solvents and neutralized with a suitable base, such as sodium hydroxide or triethanolamine.^{[1][4]} This neutralization process causes the coiled polymer chains to uncoil and swell due to electrostatic repulsion between the ionized carboxylic acid groups, leading to a significant increase in viscosity and the formation of a gel.^{[2][4]}

The resulting gels exhibit several key rheological behaviors:

- **Shear-Thinning (Pseudoplasticity):** The viscosity of **Carbomer 934** gels decreases as the applied shear rate increases.^{[4][5]} This property is advantageous for topical products, as it

allows for easy spreading during application, followed by a return to high viscosity at rest, ensuring the product remains in place.

- **Yield Stress:** **Carbomer 934** gels possess a yield stress, which is the minimum amount of stress required to initiate flow.[4][6] This property is crucial for suspending active pharmaceutical ingredients (APIs) or other particles within a formulation, preventing them from settling over time.
- **Thixotropy:** Some studies indicate that **Carbomer 934** gels can exhibit modest thixotropy, meaning their viscosity decreases over time under constant shear and then gradually recovers when the shear is removed.[7][8]

Factors Influencing Rheological Properties

The rheological behavior of **Carbomer 934** is highly dependent on several factors:

- **Concentration:** As the concentration of **Carbomer 934** in a dispersion increases, the viscosity and yield stress of the resulting gel increase significantly.[4][6] Below a certain concentration (approximately 0.45 wt%), **Carbomer 934** dispersions may behave as Newtonian fluids, while at higher concentrations, they exhibit non-Newtonian, shear-thinning behavior.[4]
- **pH:** The pH of the formulation plays a critical role in activating the thickening properties of **Carbomer 934**. The maximum viscosity is typically achieved in a pH range of 6 to 8.[2][4] In highly acidic or alkaline conditions, the polymer may not be fully uncoiled, resulting in lower viscosity.
- **Neutralizing Agent:** The choice of neutralizing agent can influence the final viscosity and clarity of the gel. Common neutralizers include sodium hydroxide, potassium hydroxide, and organic amines like triethanolamine (TEA).[4][9]
- **Shear History:** The processing conditions, particularly the amount of shear applied during manufacturing, can impact the final viscosity of the gel. High shear can potentially lead to a permanent loss of viscosity.[10]

Quantitative Rheological Data

The following tables summarize key quantitative data on the rheological properties of **Carbomer 934**, compiled from various sources.

Table 1: Viscosity of Neutralized **Carbomer 934** Aqueous Dispersions

Carbomer 934 Concentration (wt%)	pH	Temperature (°C)	Viscosity (mPa·s)	Reference(s)
0.5	Neutralized	25	30,500 - 39,400	[1][11]
0.2	Neutralized	25	13,000 - 30,000	[12]
0.5	~6.0	Not Specified	~55,000 (at low shear)	[13]

Table 2: Influence of Concentration on Yield Stress

Carbomer Concentration (wt%)	Yield Stress (τ_0)	Observation	Reference(s)
< 0.45	Zero	Behaves as a Newtonian fluid	[4]
≥ 0.45	Non-zero	Exhibits shear-thinning behavior	[4]
0.1 - 0.9	Increases non-linearly from <1 Pa to 41.1 Pa	Pronounced shear-thinning	[14]

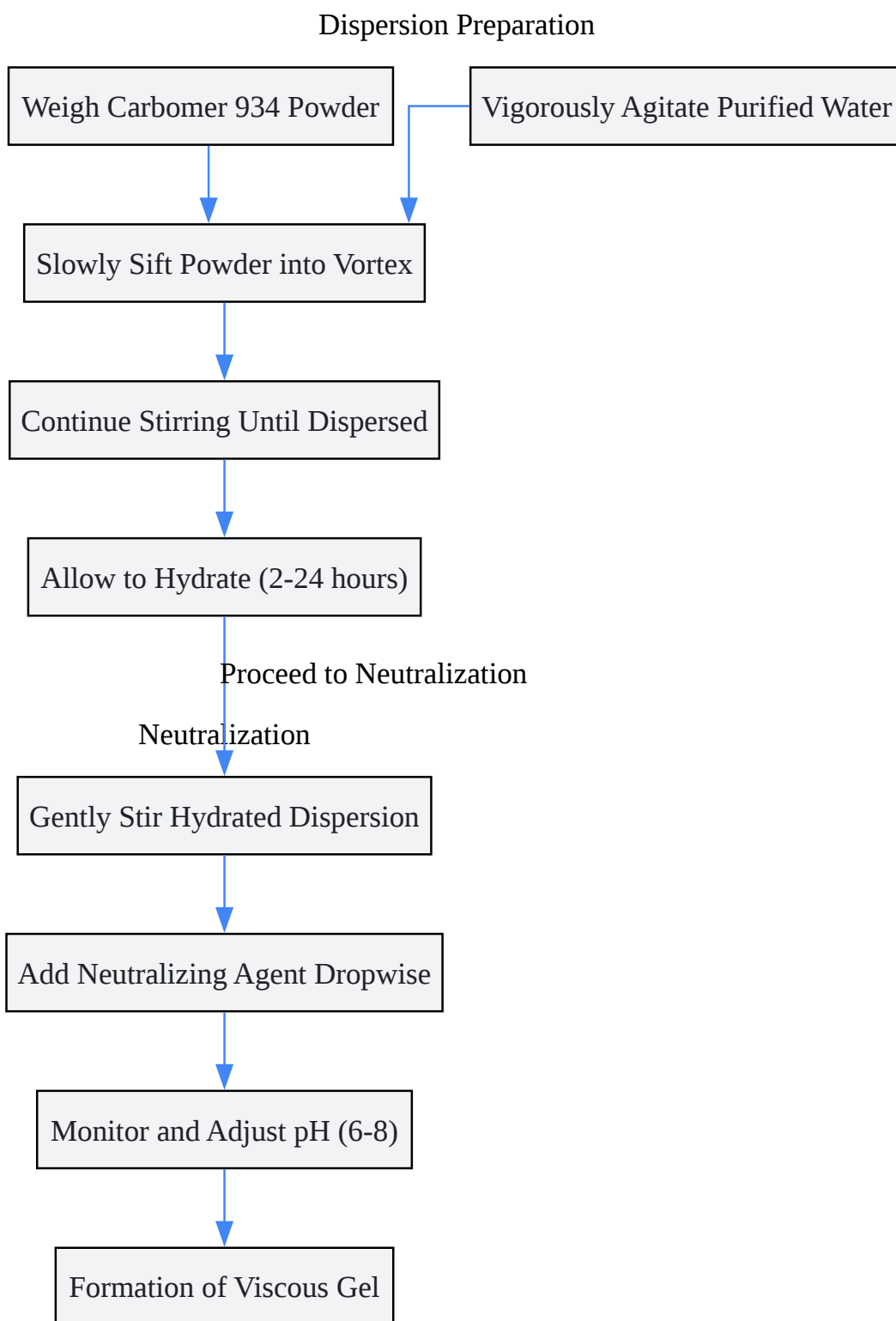
Experimental Protocols for Rheological Characterization

Accurate and reproducible rheological characterization of **Carbomer 934** is essential for quality control and formulation development. The following sections detail the standard experimental protocols.

Preparation of Carbomer 934 Dispersion

A standardized procedure for preparing the **Carbomer 934** dispersion is crucial to ensure consistent and reliable rheological measurements.

- **Dispersion:** The **Carbomer 934** powder should be slowly and carefully sifted into the vortex of vigorously agitated purified water.^[2] This technique helps to prevent the formation of agglomerates or "fish eyes." The recommended concentration for testing is often 0.5% w/v, but can be varied depending on the desired application.^{[1][4]}
- **Hydration:** After the powder is fully dispersed, continuous stirring is required.^[2] The dispersion should then be allowed to stand for a period of 2 to 24 hours to ensure complete hydration and swelling of the polymer particles.^{[2][4]}
- **Neutralization:** While stirring gently, a neutralizing agent is added dropwise to the hydrated dispersion.^[2] Triethanolamine (TEA) or a dilute solution of sodium hydroxide (e.g., 10% w/v) are commonly used.^{[4][9]} The pH should be monitored and adjusted to the desired range, typically between 6 and 8, where a clear, viscous gel will form.^{[2][4]}



[Click to download full resolution via product page](#)

Carbomer 934 Gel Preparation Workflow

Viscosity Measurement

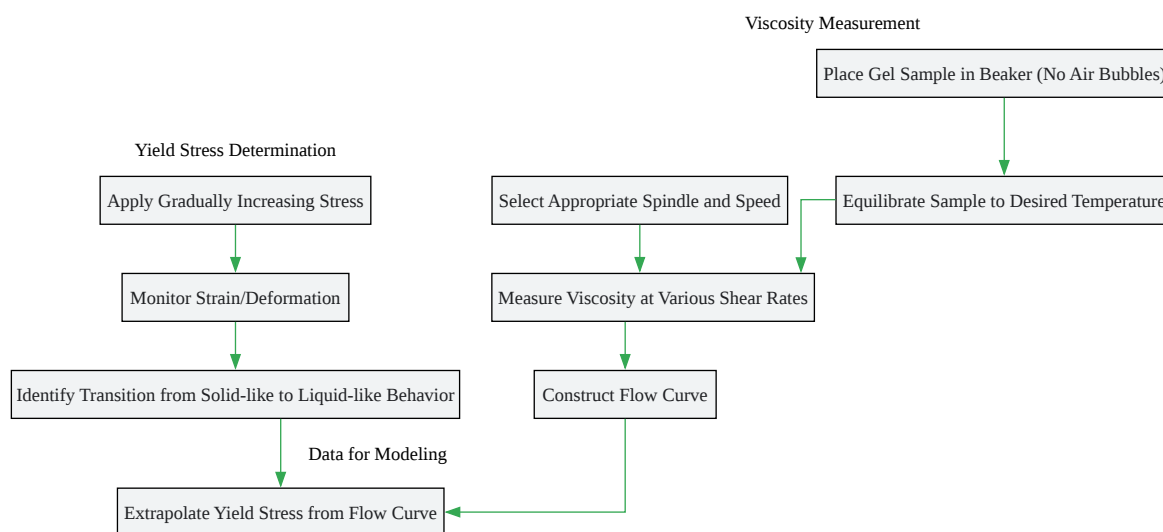
A rotational viscometer or rheometer is used to measure the viscosity of the **Carbomer 934** gel.

- **Instrumentation:** A Brookfield-type viscometer or a controlled stress/strain rheometer is commonly employed.[\[2\]](#)[\[9\]](#)
- **Spindle and Speed Selection:** An appropriate spindle and rotational speed must be chosen based on the expected viscosity of the gel. For highly viscous gels, a T-bar spindle with a helipath stand may be necessary to ensure fresh material is constantly being measured.[\[2\]](#)
- **Sample Preparation and Equilibration:** A sufficient amount of the gel is placed in a beaker, ensuring no air bubbles are trapped. The sample should be allowed to equilibrate to the desired temperature (e.g., 25°C) before measurement.[\[2\]](#)
- **Measurement:** The viscosity is measured at various shear rates to construct a flow curve, which illustrates the shear-thinning behavior of the gel.

Yield Stress Determination

The yield stress is a critical parameter for formulations requiring the suspension of particles.

- **Methodology:** The yield stress can be determined using a controlled stress rheometer. A common method is to apply a gradually increasing stress to the sample and monitor the resulting strain or deformation. The yield stress is the point at which the material transitions from elastic (solid-like) to viscous (liquid-like) behavior and begins to flow.
- **Data Analysis:** The yield stress can be extrapolated from the flow curve (shear stress vs. shear rate) using rheological models such as the Herschel-Bulkley model.[\[14\]](#)

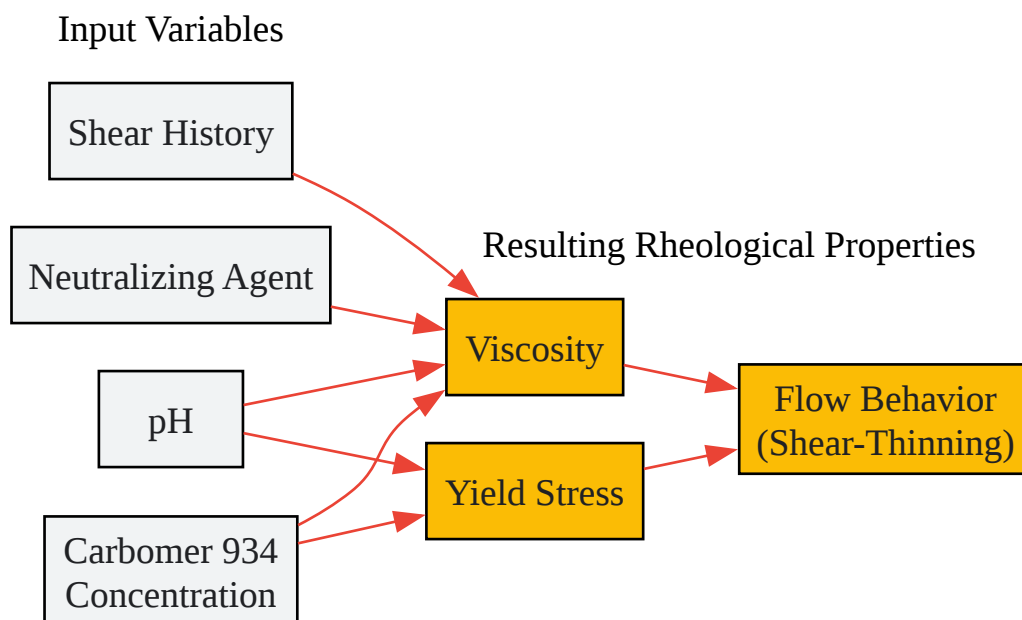


[Click to download full resolution via product page](#)

Rheological Measurement Experimental Workflow

Logical Relationships in Carbomer 934 Rheology

The interplay between various factors determines the final rheological properties of a **Carbomer 934** formulation. The following diagram illustrates these relationships.



[Click to download full resolution via product page](#)

Factors Influencing **Carbomer 934** Rheology

Conclusion

The rheological characterization of **Carbomer 934** is a multifaceted process that is fundamental to its successful application in pharmaceutical and cosmetic formulations. By carefully controlling factors such as concentration, pH, and processing conditions, and by employing standardized experimental protocols, researchers and formulation scientists can effectively tailor the flow behavior of **Carbomer 934** to meet the specific requirements of their products. The data and methodologies presented in this guide serve as a valuable resource for achieving consistent and optimal product performance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. phexcom.com [phexcom.com]
- 4. nrs.blob.core.windows.net [nrs.blob.core.windows.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. deepblue.lib.umich.edu [deepblue.lib.umich.edu]
- 9. ijlret.com [ijlret.com]
- 10. monash.edu [monash.edu]
- 11. ihanskorea.com [ihanskorea.com]
- 12. chemger.com [chemger.com]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Characterization of the Rheological Properties of Carbomer 934: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3432583#rheological-properties-characterization-of-carbomer-934]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com